

N-Bromophthalimide: A Comprehensive Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Bromophthalimide

Cat. No.: B1208297

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This technical guide provides an in-depth overview of the safety data for **N-Bromophthalimide** (CAS No. 2439-85-2), a reagent commonly used in organic synthesis. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, emphasizing safe handling, storage, and emergency procedures.

Chemical Identification and Physical Properties

N-Bromophthalimide is a white to light yellow crystalline powder. Key physical and chemical properties are summarized below for easy reference.

Property	Value	Reference
Chemical Formula	C ₈ H ₄ BrNO ₂	[1][2][3]
Molecular Weight	226.03 g/mol	[1][2][3]
Appearance	White to light yellow crystalline powder	[4]
Melting Point	194-198 °C (decomposes)	[1][3]
Solubility	Decomposes in water.	No specific solubility data found in searches.
CAS Number	2439-85-2	[1][2][3]

Hazard Identification and GHS Classification

N-Bromophthalimide is classified as a hazardous substance. All personnel handling this chemical should be thoroughly familiar with its potential hazards.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	Warning	H315: Causes skin irritation.[2][5]	
Eye Irritation (Category 2A)	Warning	H319: Causes serious eye irritation.[2][5]	
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	Warning	H335: May cause respiratory irritation.[2][5]	

Toxicological Information

A critical review of available safety data sheets indicates that specific quantitative acute toxicity data, such as LD₅₀ (Lethal Dose, 50%) and LC₅₀ (Lethal Concentration, 50%), for **N-Bromophthalimide** is not available.[6] One supplier explicitly states, "No acute toxicity information is available for this product." [6] Therefore, in the absence of specific data, it should be handled with the care afforded to chemicals with unknown toxicological profiles, in addition to its known irritant properties.

General Experimental Protocol for Acute Oral Toxicity (LD₅₀) Determination

For novel compounds or those lacking toxicity data like **N-Bromophthalimide**, a standardized protocol is followed to determine the acute oral LD₅₀. The OECD Guideline 423 (Acute Toxic Class Method) is a commonly accepted methodology that minimizes the number of animals required.[7][8][9]

Objective: To determine the dose of a substance that is lethal to 50% of a test animal population after a single oral administration.

Methodology:

- **Test Animals:** Healthy, young adult rodents (typically rats or mice) of a single sex are used.^[7] Animals are acclimatized to laboratory conditions for at least five days before the experiment.^[7]
- **Housing and Feeding:** Animals are housed in appropriate cages with controlled temperature, humidity, and a 12-hour light/dark cycle.^[7] Standard laboratory diet and drinking water are provided ad libitum. Food is withheld for a set period before dosing.^[7]
- **Dose Preparation:** The test substance is typically administered via gavage. If not soluble in water, a suitable, non-toxic vehicle is used. The concentration is prepared such that the required dose can be administered in a volume that does not exceed 1-2 mL/100g of body weight.^[7]
- **Dosing Procedure:** A stepwise procedure is used, starting with a dose from one of four fixed levels (e.g., 5, 50, 300, or 2000 mg/kg body weight).^[10] A small group of animals (e.g., three) is dosed at the initial level.
- **Observation:** The outcome (survival or death) in the first group determines the dose for the next group. If mortality is observed, the next group is dosed at a lower level. If no mortality occurs, a higher dose is used for the subsequent group.^[7]
- **Clinical Observations:** Animals are observed for signs of toxicity shortly after dosing and periodically for up to 14 days.^[10] Observations include changes in skin, fur, eyes, and behavior, as well as the presence of tremors, convulsions, or salivation.
- **Data Analysis:** The LD₅₀ is not calculated as a precise value but is assigned to a toxicity class based on the dose levels at which mortality was observed.^[7] This classification is then used for GHS hazard labeling.

Safety and Handling Procedures

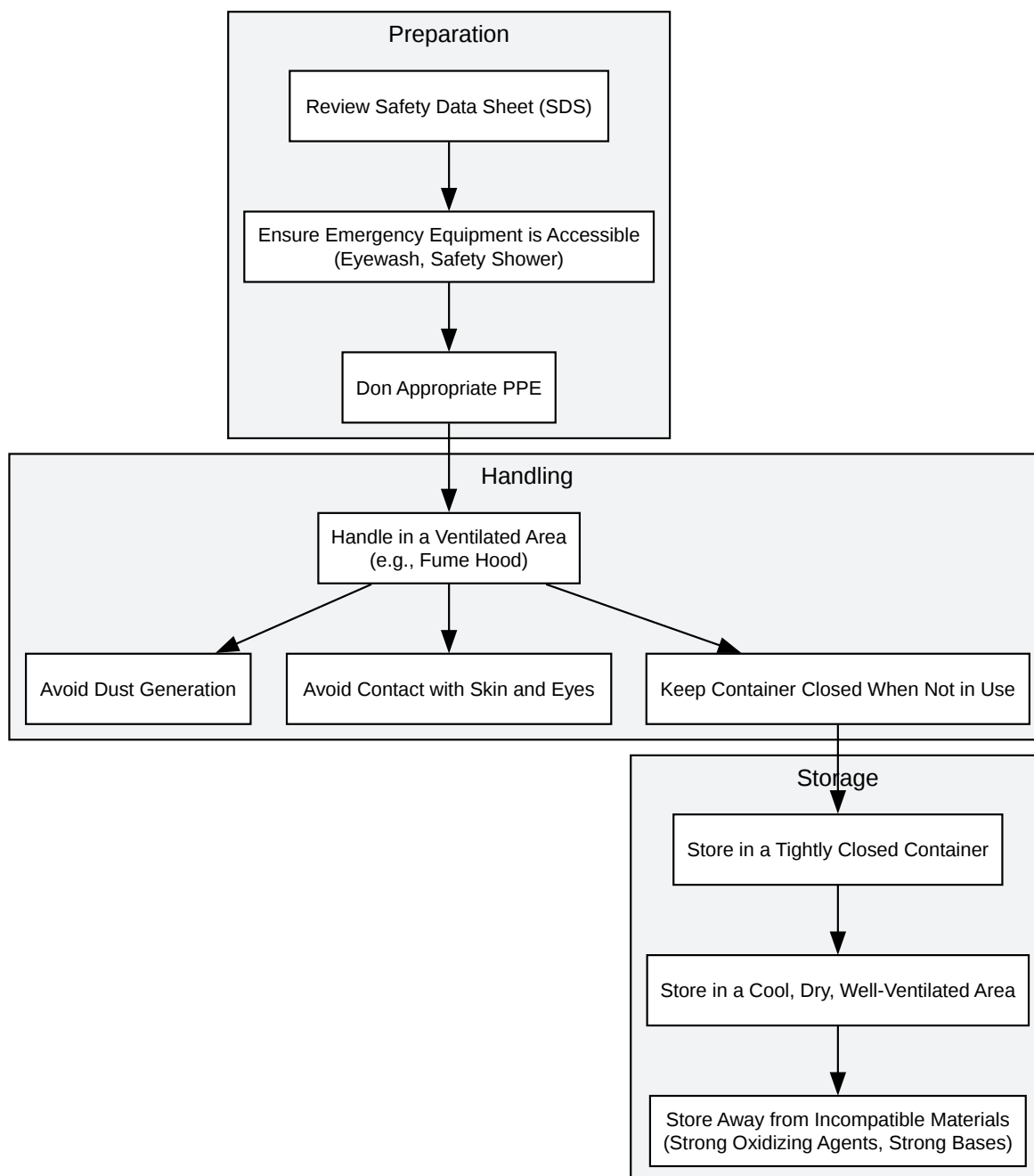
Proper handling and personal protective equipment (PPE) are critical to minimize exposure and ensure laboratory safety.

Recommended Personal Protective Equipment (PPE)

PPE Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or a face shield meeting ANSI Z87.1 standards.	To protect against dust and splashes. [6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	To prevent skin contact and irritation. [2] [11]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.	To protect against inhalation of harmful dust. [2] [11]

Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling and storage of **N-Bromophthalimide**.



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Caption: Workflow for Safe Handling and Storage of **N-Bromophthalimide**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

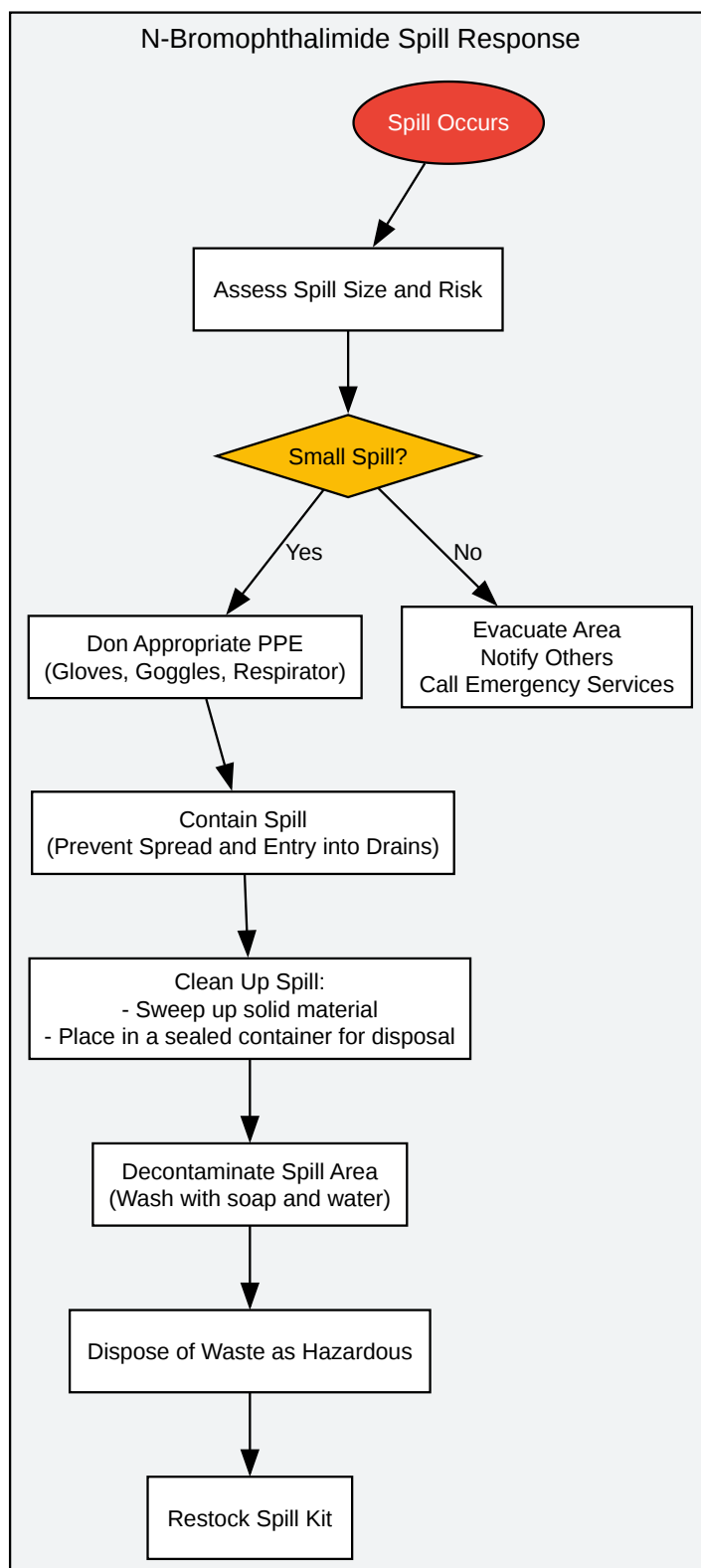
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [12]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [12]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention. [12]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Seek medical attention. [12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.
[\[6\]](#)
- Hazardous Combustion Products: May produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides upon thermal decomposition.
[\[6\]](#)[\[12\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[\[12\]](#)

Accidental Release (Spill) Workflow

The following diagram illustrates the logical workflow for responding to an accidental spill of **N-Bromophthalimide**.



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Caption: Emergency Response Workflow for an **N-Bromophthalimide** Spill.

Stability and Reactivity

- Chemical Stability: Stable under normal, recommended storage conditions.[12]
- Conditions to Avoid: Exposure to moist air or water, excess heat.[6]
- Incompatible Materials: Strong oxidizing agents and strong bases.[6][12]
- Hazardous Decomposition Products: As mentioned in the fire-fighting section, thermal decomposition can release hazardous gases.[6][12]

This guide is intended to supplement, not replace, the full Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for **N-Bromophthalimide** before use.

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- To cite this document: BenchChem. [N-Bromophthalimide: A Comprehensive Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208297#n-bromophthalimide-safety-data-sheet-sds-information]

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